

Application Note: High-Integrity Preparation of Lyoniside Stock Solutions in DMSO

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Compound of Interest

Compound Name: Lyoniside

Cat. No.: B13645083

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Abstract & Scope

This guide details the standardized protocol for preparing, storing, and utilizing stock solutions of **Lyoniside** (CAS: 34425-25-7), a bioactive lignan glycoside.^[1] While **Lyoniside** exhibits promising pharmacological activities, its amphiphilic nature (containing both a lipophilic lignan backbone and a hydrophilic glucose moiety) presents specific solubility challenges.

This protocol addresses the critical "solubility paradox" often encountered with glycosides: avoiding precipitation in aqueous buffers while ensuring stability in organic solvents. We utilize Dimethyl Sulfoxide (DMSO) as the primary vehicle due to its high dielectric constant and aprotic nature, ensuring complete solvation of the glycosidic bond without hydrolysis.

Compound Profile & Physicochemical Properties^[1] ^[2]^[3]^[4]^[5]^[6]^[7]^[8]

Before initiating the protocol, verify the compound identity and properties.

Property	Data	Notes
Compound Name	Lyoniside	Synonyms: Majoroside, Sitogluside (check specific isomer)
CAS Number	34425-25-7	Verify against CoA
Molecular Formula		
Molecular Weight	552.57 g/mol	Use this value for molarity calculations
Physical State	White to off-white powder	Hygroscopic nature likely
Solubility (DMSO)	10 mM (approx.[1][2][3] 5.5 mg/mL)	Validated stock concentration
Storage (Powder)	-20°C, Desiccated, Dark	Protect from light and moisture
Storage (Solution)	-80°C (Long term), -20°C (Short term)	Avoid freeze-thaw cycles

Strategic Rationale: The "Why" Behind the Protocol

Solvent Selection: Why DMSO?

Lyoniside is a glycoside.[4] The sugar moiety renders it partially hydrophilic, while the lignan backbone is lipophilic.

- Ethanol/Methanol: Often insufficient for high-concentration stocks (>10 mM) due to the rigid lignan structure.[1]
- Water: Poor solubility for the aglycone core; risk of hydrolysis over time.
- DMSO (Dimethyl Sulfoxide): Selected for its ability to disrupt strong intermolecular hydrogen bonding in the crystal lattice of the glycoside, ensuring a true solution rather than a suspension.

The Hygroscopicity Risk

DMSO is highly hygroscopic.[5] It can absorb up to 10% of its weight in water from the atmosphere within 24 hours.

- Risk: Water accumulation in the stock solution shifts the polarity, potentially causing the **Lyoniside** to "crash out" (precipitate) invisibly or degrade via hydrolysis.
- Mitigation: Use anhydrous DMSO ($\geq 99.9\%$) and minimize air exposure.[2]

Protocol: Preparation of 10 mM Stock Solution

Target: 1 mL of 10 mM **Lyoniside** Stock. Safety: Wear nitrile gloves, safety glasses, and a lab coat. Perform in a fume hood.

Step 1: Environmental Equilibration (CRITICAL)[1]

- Remove the **Lyoniside** vial from the -20°C freezer.
- Do NOT open the vial immediately.
- Allow the vial to sit at Room Temperature (RT) for 30–45 minutes.
 - Reasoning: Opening a cold vial introduces atmospheric moisture, which condenses on the powder. This water becomes trapped in the stock solution, accelerating degradation.

Step 2: Gravimetric Calculation

To prepare 1 mL of a 10 mM solution:

[1]

Note: It is often more accurate to weigh the powder first and then adjust the DMSO volume.

Example Adjustment: If you weigh 6.20 mg of powder:

$\text{Volume DMSO (mL)} = \frac{6.20 \text{ mg}}{552.57}$

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Sources

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- [5. How do you use dmsol | Shanghai Yearn Chemical Science-Tech Co., Ltd \[yearintl.com\]](#)
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